

An In-depth Technical Guide to the Physicochemical Properties of Strontium-94

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Compound of Interest

Compound Name: SR94

Cat. No.: B10802332

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Disclaimer: The term "**SR94**" is not a standard chemical identifier. Based on common scientific nomenclature, this guide interprets "SR" as the symbol for the element Strontium and "94" as the mass number of a specific isotope. Therefore, this document provides a comprehensive overview of the physicochemical properties of Strontium-94 (^{94}Sr) and the general characteristics of the element Strontium.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a detailed exploration of the physicochemical properties of Strontium-94, relevant experimental methodologies, and its biological significance.

Physicochemical Properties of Strontium (Sr)

Strontium is an alkaline earth metal, positioned in Group 2 of the periodic table. It is a soft, silvery-white to yellowish metallic element that is highly reactive chemically.^{[1][2]} Due to its reactivity with air and water, strontium is not found in its elemental form in nature but exists in minerals such as celestine (strontium sulfate) and strontianite (strontium carbonate).^{[1][2]} Freshly cut strontium rapidly develops a yellowish oxide layer upon exposure to air.^[3]

Below is a summary of the key physicochemical properties of elemental Strontium.

Property	Value
Atomic Number	38
Standard Atomic Weight	87.62 g/mol [1][2]
Appearance	Silvery-white, yellowish metallic solid[1]
Density	2.64 g/cm ³ (at room temperature)[1][4]
Melting Point	777 °C (1050 K)[1][2][4]
Boiling Point	1377 °C (1655 K)[1][2][4]
Electron Configuration	[Kr] 5s ² [3]
Oxidation State	+2[5][6]
Electronegativity (Pauling Scale)	0.95
Ionization Energy	5.695 eV[3]
State at Room Temperature	Solid[2]
Crystal Structure	Face-centered cubic

Properties of the Isotope Strontium-94 (⁹⁴Sr)

Strontium-94 is an unstable, radioactive isotope of Strontium. It is not naturally occurring and is a product of nuclear fission.[5][6]

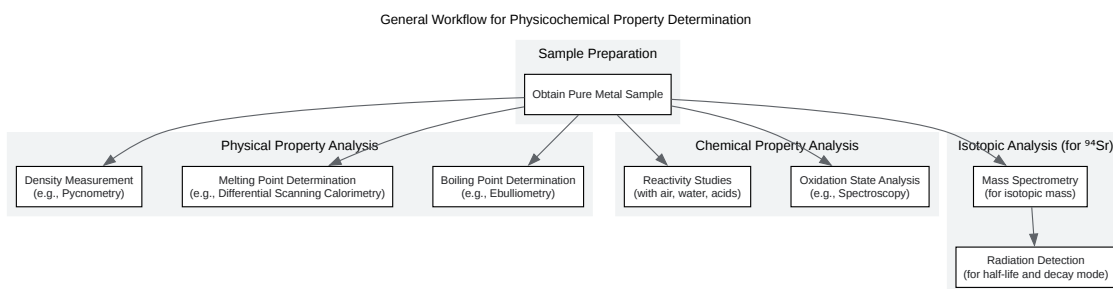
The key properties of Strontium-94 are detailed in the table below.

Property	Value
Isotopic Mass	93.9153556 u[7]
Half-life	75.3 seconds
Decay Mode	Beta minus (β^-) decay[7][8]
Decay Product	Yttrium-94 (^{94}Y)[7][8]
Spin and Parity	0+[7]
Mass Excess	-78.84575 MeV[7]
Binding Energy per Nucleon	8.59383395 MeV[7]
Year of Discovery	1959

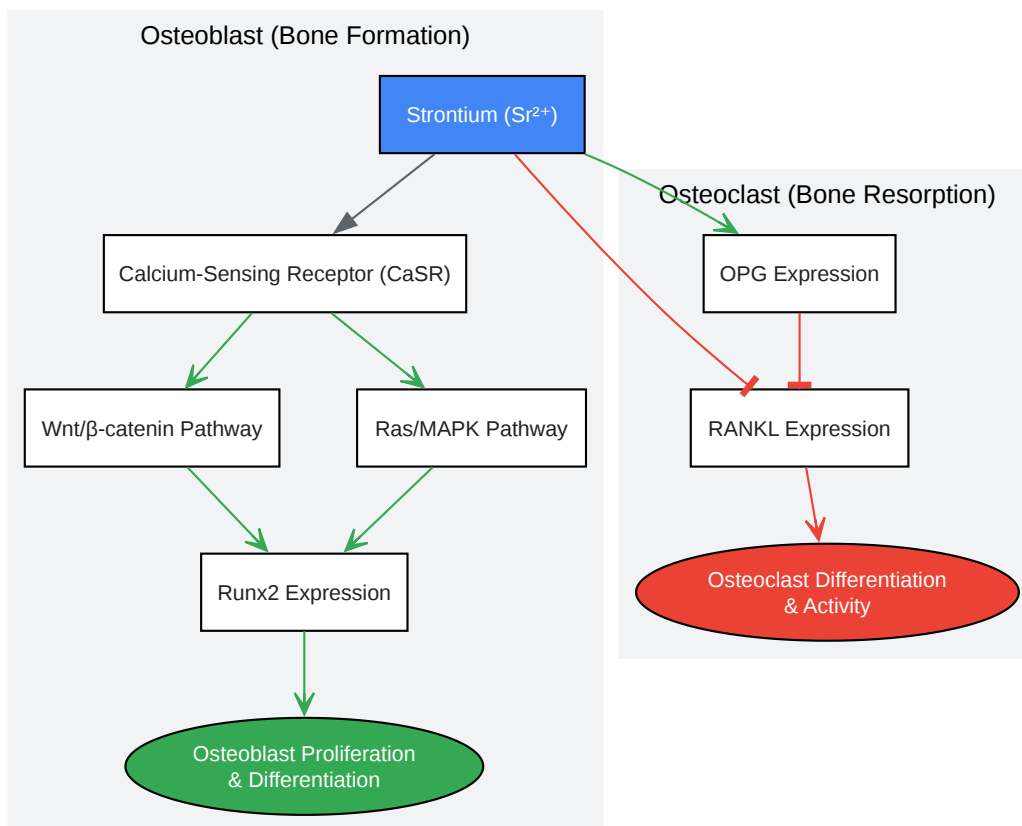
Experimental Protocols for Determining Physicochemical Properties

The determination of the physicochemical properties of metallic elements like Strontium involves a range of standardized experimental techniques. The OECD Guidelines for the Testing of Chemicals provide a framework for many of these methods.[9][10]

Workflow for Physicochemical Characterization of a Metallic Element



Strontium's Influence on Bone Cell Signaling



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